

Technical Support Center: Perfluorotributylamine (PFTBA) in Vacuum Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Perfluorotributylamine**

Cat. No.: **B110022**

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals who encounter issues with **Perfluorotributylamine (PFTBA)** in their vacuum systems.

Frequently Asked Questions (FAQs)

Q1: Why is Perfluorotributylamine (PFTBA) causing a slow pump-down in my vacuum system?

Perfluorotributylamine (PFTBA) can be slow to pump down in vacuum systems due to a combination of its physical properties:

- Vapor Pressure: PFTBA has a relatively high vapor pressure for a compound used in high-vacuum applications. This means that at room temperature, it readily enters the gaseous phase, creating a significant gas load that the vacuum pumps must handle. The pressure will be slow to decrease until most of the PFTBA vapor is pumped away.
- Outgassing: PFTBA can be adsorbed onto the surfaces of the vacuum chamber and its components. These molecules will then slowly desorb back into the vacuum, a process known as outgassing. This slow release of PFTBA molecules acts as a continuous, low-level gas source, hindering the system from reaching its ultimate low pressure quickly.

- **Hygroscopic Nature:** Some sources indicate that PFTBA is hygroscopic, meaning it can absorb moisture from the atmosphere. Water is a major contributor to outgassing in vacuum systems. If the PFTBA has absorbed water, this will also contribute to a higher gas load and slower pump-down times.[\[1\]](#)
- **High Molecular Weight:** PFTBA has a high molecular weight (671.09 g/mol), which means that at a given pressure, there are fewer molecules per unit volume compared to lighter gases like nitrogen or water. However, the pumping speed of most high-vacuum pumps is lower for heavier gases, which can contribute to a slower pump-down.

Q2: What is "outgassing" and how does it relate to PFTBA?

Outgassing is the release of gases that were trapped within or adsorbed onto the surface of a material.[\[2\]](#)[\[3\]](#) In a vacuum environment, these trapped gases are released, increasing the pressure and extending the time it takes to reach a high vacuum.

PFTBA contributes to the gas load in a vacuum system primarily through its own vapor pressure and by adsorbing to surfaces and then outgassing. While specific outgassing rates for PFTBA are not readily available in the literature, its vapor pressure provides a good indication of its tendency to create a gas load.

Q3: Are there materials that are incompatible with PFTBA in a vacuum system?

While PFTBA is generally inert, material compatibility in a vacuum system is more about minimizing outgassing and surface interactions. Porous materials, elastomers with high outgassing rates, and plastics that can absorb PFTBA should be avoided if possible. For high-vacuum systems, materials like stainless steel and certain ceramics are preferred due to their low outgassing characteristics. It is crucial to ensure all components are properly cleaned and baked out to minimize adsorbed contaminants, including any residual PFTBA from previous uses.

Troubleshooting Guide: Slow Pump-Down When Using PFTBA

If you are experiencing a slow pump-down time after introducing PFTBA into your vacuum system, follow these troubleshooting steps:

Step 1: Isolate the PFTBA Source

- If your system has a valve for the PFTBA calibrant, ensure it is fully closed.
- If the pump-down speed improves significantly with the valve closed, the issue is directly related to the PFTBA introduction.

Step 2: Check for Leaks

- A small leak in the PFTBA vial, its sealing ferrule, or the calibration valve can introduce a continuous gas load.
- Even if the system appears to be at a stable "high" pressure, it could be a leak balanced by the pumping speed. A rate-of-rise test can help differentiate between a leak and outgassing.

Step 3: Evaluate PFTBA Handling and Storage

- Proper Filling: Ensure the PFTBA vial is not overfilled. A common recommendation is to fill it to about one-third of its volume.[\[4\]](#)
- Hygroscopic Precautions: Since PFTBA can be hygroscopic, minimize its exposure to atmospheric air. Store it in a tightly sealed container in a dry environment.
- Cleanliness: When handling the PFTBA vial and capillary, avoid touching them with bare hands to prevent contamination with skin oils.[\[4\]](#)

Step 4: System Bake-out

- If PFTBA has contaminated the chamber surfaces, a system bake-out can help to desorb the molecules more quickly. This involves heating the vacuum chamber to an elevated temperature while the pumps are running. Consult your system's manual for recommended bake-out procedures and temperature limits.

Step 5: Review System Cleanliness

- Thoroughly clean all internal components of your vacuum system that may have been exposed to PFTBA. Use appropriate solvents (consult your equipment manufacturer's guidelines) and ensure parts are fully dried before reassembly.

Quantitative Data

While a specific outgassing rate for **Perfluorotributylamine** is not available in the reviewed literature, its physical properties are well-documented and directly influence its behavior in a vacuum.

Property	Value	Unit	Significance in Vacuum Systems
Molecular Weight	671.09	g/mol	Heavier molecules can be pumped less efficiently by some types of vacuum pumps.
Boiling Point	178	°C	A high boiling point indicates low volatility, but its vapor pressure at room temperature is still significant for high vacuum.
Vapor Pressure	0.55 - 1.3	mmHg at 25°C	This is a direct measure of its tendency to become a gas at room temperature and is a primary reason for the increased gas load. [1] [5]

Experimental Protocols

Protocol: Rate-of-Rise Test to Differentiate Leak vs. Outgassing

This protocol helps determine if a slow pump-down is due to a real leak or to outgassing from PFTBA or other contaminants.

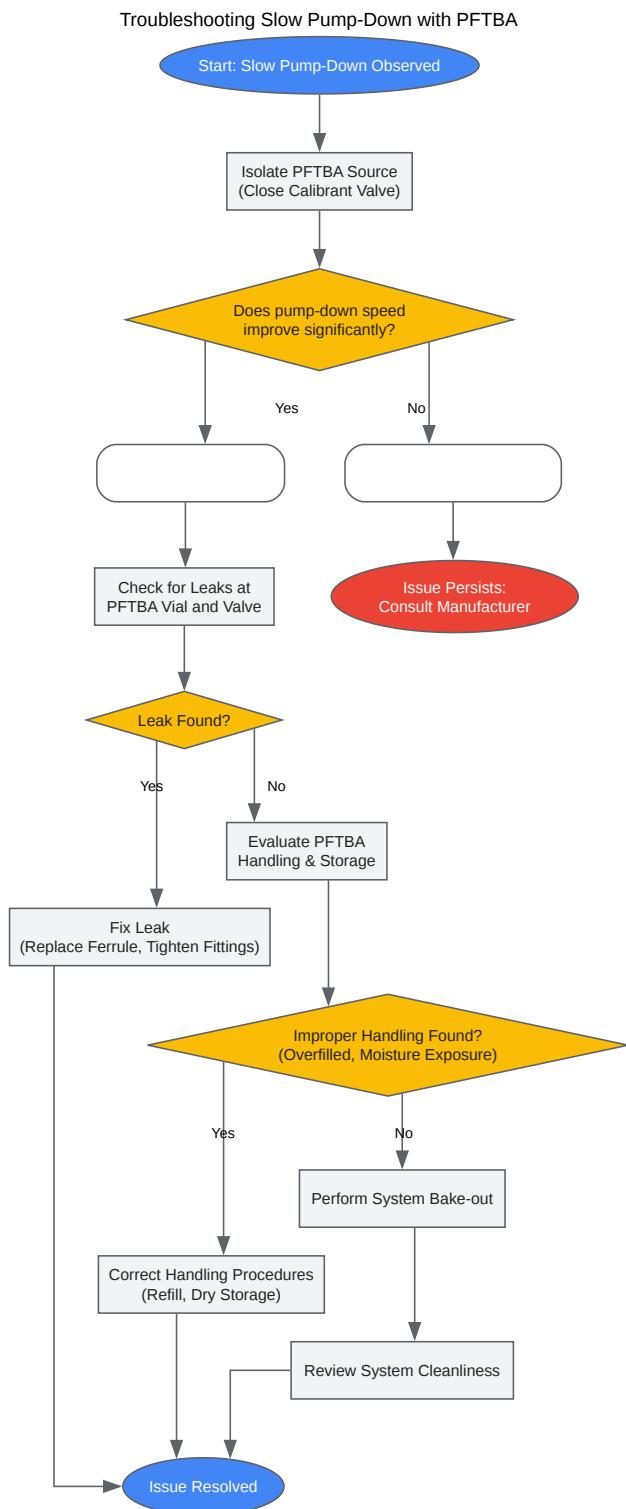
Methodology:

- Pump the vacuum system down to the lowest pressure achievable, or to a stable pressure in the high-vacuum regime.
- Close the high-vacuum valve to isolate the chamber from the high-vacuum pump.
- Record the pressure rise in the chamber over a set period (e.g., 60 seconds).
- Plot the pressure as a function of time.

Interpretation of Results:

- Real Leak: The pressure will rise linearly with time.
- Outgassing: The rate of pressure rise will be high initially and then decrease over time as the readily desorbed molecules are removed from the surfaces.

Visualizations

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Perfluorotributylamine | N(C₄F₉)₃ | CID 9397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pfeiffer-vacuum.com [pfeiffer-vacuum.com]
- 3. appliedcryogenics.com [appliedcryogenics.com]
- 4. (GCMS) Standard Reagent (PFTBA) Addition Procedure | FAQ - Frequently Asked Questions : SHIMADZU (Shimadzu Corporation) [faq.an.shimadzu.co.jp]
- 5. Perfluorotributylamine (PFTBA) analytical standard 311-89-7 [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Support Center: Perfluorotributylamine (PFTBA) in Vacuum Systems]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b110022#why-is-perfluorotributylamine-slow-to-pump-down-in-vacuum-systems>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com